

# A Researcher's Guide to Functional Complementation of 3-Oxoadipate Pathway Mutants

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## Compound of Interest

Compound Name: 3-Oxoadipate

Cat. No.: B1233008

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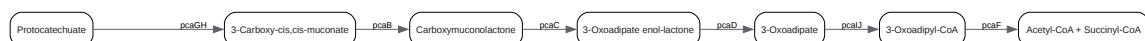
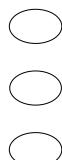
For researchers in metabolic engineering and drug development, the functional complementation of mutations in the **3-oxoadipate** pathway is a critical technique for gene function analysis and pathway reconstruction. This guide provides an objective comparison of different strategies for complementing mutants in this pathway, supported by experimental data and detailed protocols.

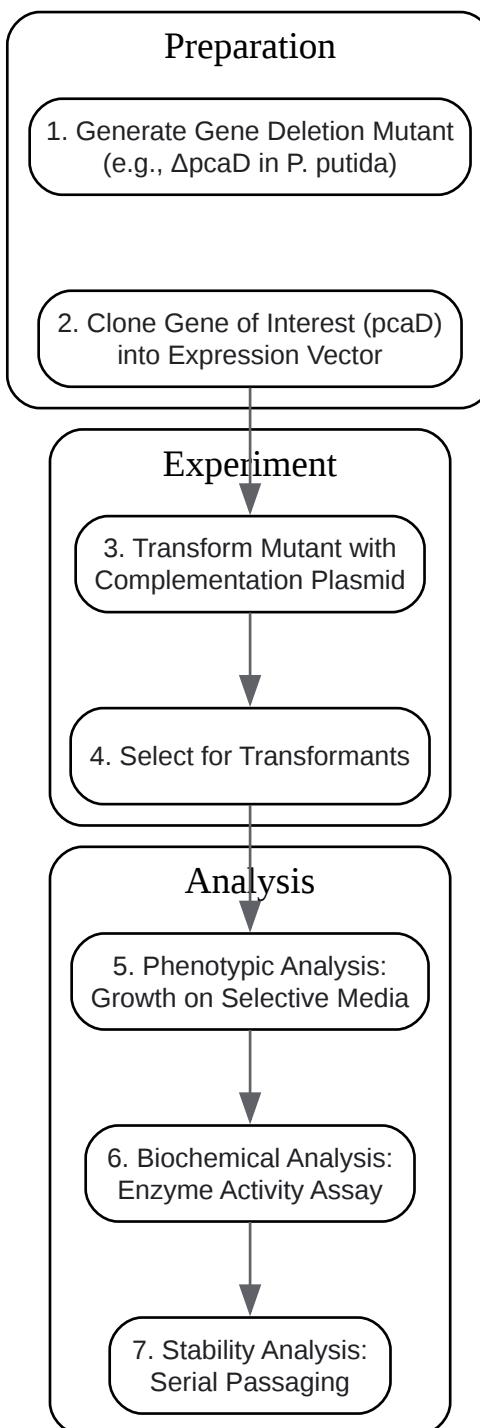
## The 3-Oxoadipate Pathway: A Central Route for Aromatic Catabolism

The **3-oxoadipate** pathway is a key metabolic route in various bacteria and fungi for the degradation of aromatic compounds, such as protocatechuate and catechol, into intermediates of central metabolism, namely acetyl-CoA and succinyl-CoA. The pathway is encoded by a set of genes, often designated as pca genes in bacteria like *Pseudomonas putida*, which is a model organism for studying this pathway. Mutations in these genes can lead to a loss of the ability to utilize specific aromatic compounds as a carbon source.

Below is a diagram illustrating the protocatechuate branch of the **3-oxoadipate** pathway and the points of potential mutations that can be functionally complemented.

## Potential Mutants for Complementation





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